

Application Notes and Protocols: Biomarkers for Assessing Enuvaptan Target Engagement

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Compound of Interest

Compound Name: Enuvaptan

Cat. No.: B3325505

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Introduction

Enuvaptan is a selective, orally active, non-peptide vasopressin V2 receptor antagonist.^[1] By blocking the V2 receptor in the renal collecting ducts, **Enuvaptan** induces aquaresis, the excretion of solute-free water, without a significant loss of electrolytes.^{[2][3]} This mechanism of action makes it a potential therapeutic agent for conditions characterized by excess water retention and hyponatremia, such as the syndrome of inappropriate antidiuretic hormone secretion (SIADH) and heart failure.^{[1][4]}

Effective clinical development of **Enuvaptan** requires robust biomarkers to assess target engagement and pharmacodynamic response. These biomarkers are crucial for dose selection, patient stratification, and understanding the drug's therapeutic effect. This document provides detailed information on key biomarkers for assessing **Enuvaptan**'s target engagement, including quantitative data from relevant studies and detailed experimental protocols.

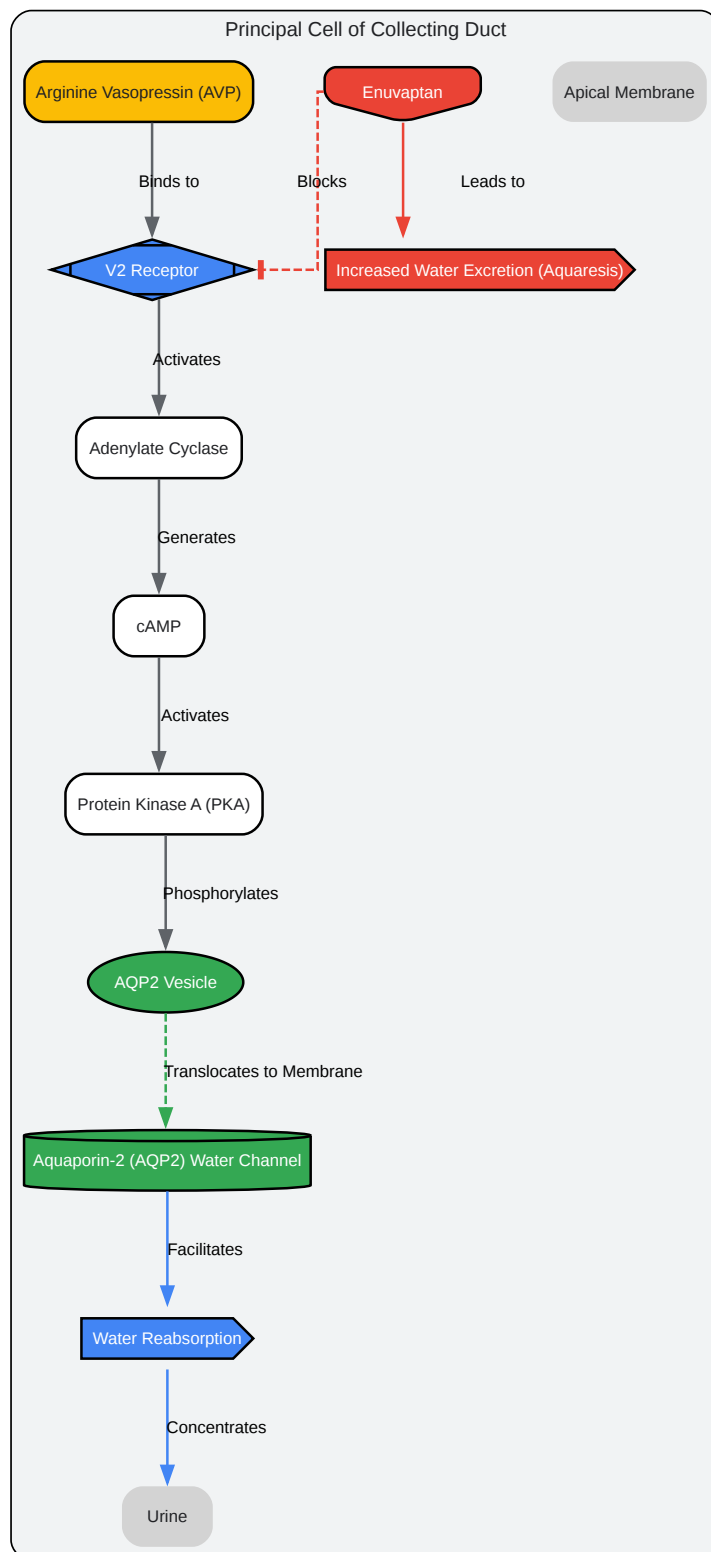
Mechanism of Action: Vasopressin V2 Receptor Antagonism

Arginine vasopressin (AVP), also known as antidiuretic hormone (ADH), plays a critical role in regulating water balance. Upon binding to the V2 receptor, a G-protein coupled receptor in the principal cells of the kidney's collecting ducts, AVP initiates a signaling cascade that leads to

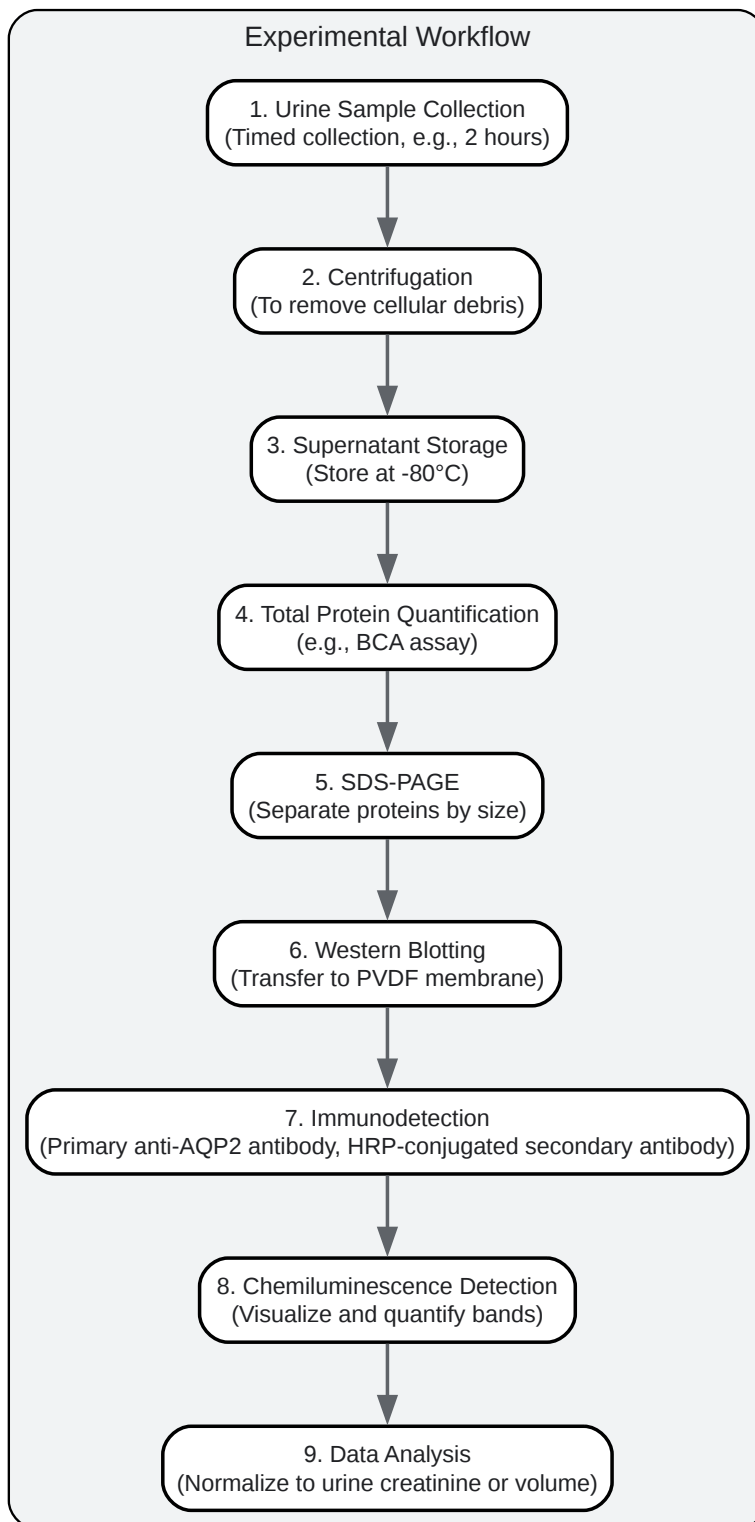
the translocation of aquaporin-2 (AQP2) water channels to the apical membrane. This increases water reabsorption from the filtrate back into the bloodstream, resulting in more concentrated urine.

Enuvaptan competitively blocks the binding of AVP to the V2 receptor, thereby inhibiting this signaling pathway. This prevents the insertion of AQP2 channels into the membrane, reducing water reabsorption and leading to the excretion of dilute urine. This process is known as aquaresis.

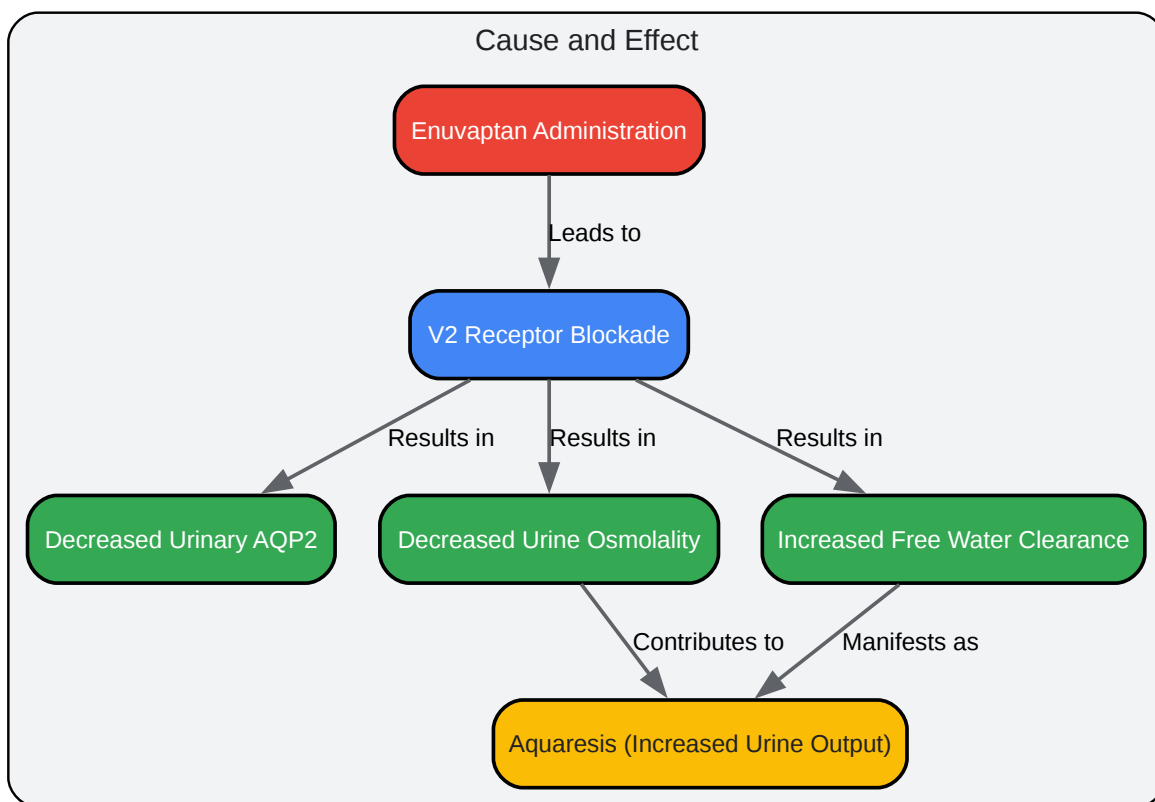
Vasopressin V2 Receptor Signaling Pathway and Enuvaptan's Mechanism of Action



Workflow for Urinary AQP2 Quantification



Logical Relationship of Enuvaptan and Biomarkers



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